

Comprehensive Analytical Characterization of 7-Bromoquinazolin-2-amine

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Compound of Interest

Compound Name: 7-Bromoquinazolin-2-amine

CAS No.: 190274-15-8

Cat. No.: B112193

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Abstract

This document provides a comprehensive guide with detailed protocols for the analytical characterization of **7-Bromoquinazolin-2-amine** (CAS No: 190274-15-8).[1] As a key heterocyclic building block in medicinal chemistry and drug development, rigorous confirmation of its identity, structure, and purity is paramount.[2] This guide is intended for researchers, analytical scientists, and quality control professionals. We will detail the application of Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Elemental Analysis. The protocols are designed to be self-validating, and the discussion emphasizes the causal logic behind experimental choices to ensure robust and reliable results.

Introduction and Physicochemical Properties

7-Bromoquinazolin-2-amine is a substituted quinazoline derivative. The quinazoline scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous compounds with a wide range of biological activities, including anticancer and anti-inflammatory properties.[3][4]

Therefore, ensuring the quality of starting materials like **7-Bromoquinazolin-2-amine** is a critical first step in the synthesis of novel therapeutic agents.

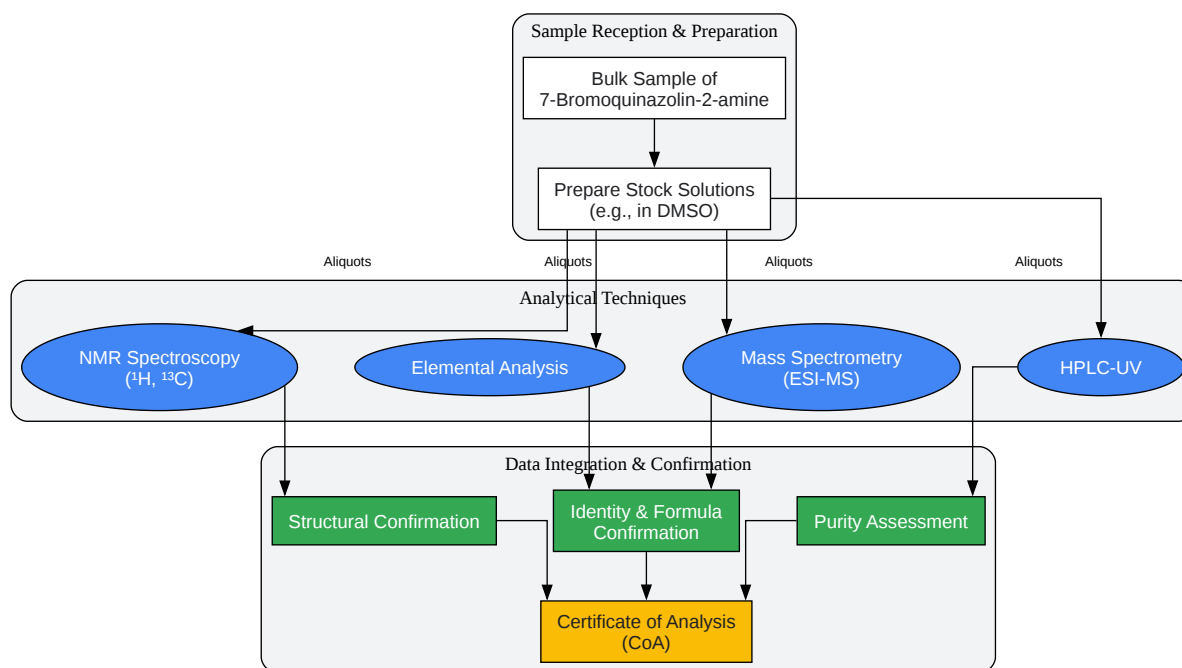
The primary goal of this application note is to provide a multi-faceted analytical approach that, when used in concert, provides unambiguous confirmation of the compound's structure and a quantitative measure of its purity.

Table 1: Physicochemical Properties of **7-Bromoquinazolin-2-amine**

Property	Value	Source
Molecular Formula	C ₈ H ₆ BrN ₃	[1] [5] [6]
Molecular Weight	224.06 g/mol	[1] [5]
Monoisotopic Mass	222.9745 Da	[6] [7]
Appearance	Solid (typically off-white to yellow powder)	[5]
CAS Number	190274-15-8	[1]
IUPAC Name	7-bromoquinazolin-2-amine	[6]

Integrated Analytical Workflow

A robust characterization relies on the integration of orthogonal analytical techniques. Each method provides a unique piece of information, and together they build a complete profile of the compound. The following diagram illustrates the recommended workflow for a comprehensive analysis.



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Caption: Integrated workflow for the characterization of **7-Bromoquinazolin-2-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle & Expertise: NMR spectroscopy is the most powerful technique for the unambiguous elucidation of molecular structure. ^1H NMR provides information on the number, environment,

and connectivity of protons, while ^{13}C NMR maps the carbon framework of the molecule. For a molecule like **7-Bromoquinazolin-2-amine**, NMR confirms the substitution pattern on the quinazoline ring system.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Accurately weigh 5-10 mg of the **7-Bromoquinazolin-2-amine** sample.
- Dissolution: Dissolve the sample in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
 - Expert Insight: DMSO-d_6 is an excellent solvent choice due to its ability to dissolve a wide range of organic molecules and because the amine protons ($-\text{NH}_2$) are often clearly visible and exchange more slowly than in other solvents like CDCl_3 or D_2O .
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Acquisition: Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher field spectrometer.
 - ^1H NMR: Acquire at least 16 scans.
 - ^{13}C NMR: Acquire at least 1024 scans, using a proton-decoupled pulse program.
- Processing: Process the data using appropriate software (e.g., MestReNova, TopSpin). Reference the spectra to the residual DMSO solvent peak ($\delta \sim 2.50$ ppm for ^1H and $\delta \sim 39.52$ ppm for ^{13}C).

Data Interpretation and Expected Results

The structure of **7-Bromoquinazolin-2-amine** dictates a specific set of signals. The bromine atom at the 7-position and the amine group at the 2-position create a distinct electronic environment that influences the chemical shifts of the aromatic protons.

Table 2: Representative ^1H and ^{13}C NMR Data (Predicted/Typical in DMSO-d_6)

Nucleus	Position	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration	Notes
^1H	H-8	~8.0 - 8.2	d	1H	Doublet due to coupling with H-6.
^1H	H-6	~7.6 - 7.8	dd	1H	Doublet of doublets (coupling to H-5 and H-8).
^1H	H-5	~7.4 - 7.6	d	1H	Doublet due to coupling with H-6.
^1H	H-4	~8.9 - 9.1	s	1H	Singlet, typically downfield.
^1H	-NH ₂	~6.5 - 7.5	s (broad)	2H	Broad singlet, exchangeable with D ₂ O.
^{13}C	C-2	~160	s	-	Carbon attached to two nitrogens.
^{13}C	C-4	~155	s	-	
^{13}C	C-8a	~152	s	-	Bridgehead carbon.
^{13}C	C-4a	~120	s	-	Bridgehead carbon.
^{13}C	C-7	~118	s	-	Carbon attached to Bromine.

^{13}C	C-5, C-6, C-8	~125-130	d	-	Aromatic CH carbons.
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Note: Actual chemical shifts can vary slightly based on concentration and instrument calibration. The presence of these signals with the correct multiplicities and integrations provides strong evidence for the assigned structure.[\[2\]](#)[\[8\]](#)

Mass Spectrometry (MS)

Principle & Expertise: Mass spectrometry provides a precise measurement of the mass-to-charge ratio (m/z) of ionized molecules. For **7-Bromoquinazolin-2-amine**, it serves two critical functions:

- **Molecular Weight Confirmation:** High-resolution MS (HRMS) can confirm the elemental formula by providing a highly accurate mass measurement.
- **Isotopic Pattern Verification:** Bromine has two abundant, naturally occurring isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%). This results in a characteristic M and M+2 isotopic pattern in the mass spectrum, which is a definitive signature for a monobrominated compound.

Experimental Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in an appropriate solvent like methanol or acetonitrile.
- **Instrumentation:** Use an electrospray ionization (ESI) source coupled with a high-resolution mass analyzer (e.g., TOF, Orbitrap).
- **Ionization Mode:** Operate in positive ion mode to generate the protonated molecular ion, $[\text{M}+\text{H}]^+$.
- **Infusion:** Infuse the sample solution directly into the mass spectrometer at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- **Data Acquisition:** Acquire the mass spectrum over a relevant m/z range (e.g., 100-400 amu).

Data Interpretation and Expected Results

The primary observation will be a pair of peaks of nearly equal intensity separated by 2 Da.

- $[M+H]^+$: Calculated for $C_8H_7^{79}BrN_3^+ = 223.9818$
- $[M+2+H]^+$: Calculated for $C_8H_7^{81}BrN_3^+ = 225.9797$

The detection of this characteristic doublet at the correct m/z values, with an accurate mass measurement within 5 ppm of the theoretical value, confirms both the molecular weight and the presence of a single bromine atom.[\[6\]](#)[\[9\]](#)

High-Performance Liquid Chromatography (HPLC)

Principle & Expertise: HPLC is the gold standard for determining the purity of small organic molecules. It separates the target compound from impurities based on their differential partitioning between a stationary phase (the column) and a mobile phase. UV detection provides a quantitative measure of the components.

Trustworthiness: For amine-containing compounds, method development requires careful consideration to prevent poor peak shape (tailing) caused by the interaction of the basic amine with residual acidic silanols on the silica-based stationary phase. Using a buffered mobile phase and a high-quality, end-capped column is crucial for a reliable, self-validating protocol.[\[10\]](#)

Experimental Protocol: Reversed-Phase HPLC

- **Sample Preparation:** Prepare a stock solution of **7-Bromoquinazolin-2-amine** in a suitable diluent (e.g., 50:50 Acetonitrile:Water) at a concentration of ~1.0 mg/mL. Dilute further to ~0.1 mg/mL for injection.
- **Chromatographic Conditions:**
 - **Expert Insight:** The use of a small amount of trifluoroacetic acid (TFA) in the mobile phase acts as an ion-pairing agent, protonating the amine and masking silanol interactions, which significantly improves peak symmetry.

Table 3: HPLC Method Parameters

Parameter	Recommended Setting
Instrument	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Gradient	10% B to 90% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
UV Detector	254 nm or Diode Array Detector (DAD)

Data Interpretation

A high-purity sample will exhibit a single major peak in the chromatogram. Purity is calculated based on the area percent of the main peak relative to the total area of all peaks detected. For drug development purposes, a purity of >95% is typically required.[\[11\]](#)[\[12\]](#)

Elemental Analysis

Principle & Expertise: Elemental analysis by combustion provides the weight percentage of Carbon (C), Hydrogen (H), and Nitrogen (N) in a compound. This classical technique is used to verify the empirical formula, which, when combined with molecular weight data from MS, confirms the molecular formula.

Protocol and Data Interpretation

- **Sample Preparation:** Provide a high-purity, dry sample (~2-3 mg) for analysis.
- **Instrumentation:** Use a dedicated CHN analyzer.
- **Analysis:** The instrument combusts the sample at high temperature, and the resulting gases (CO₂, H₂O, N₂) are quantitatively measured.

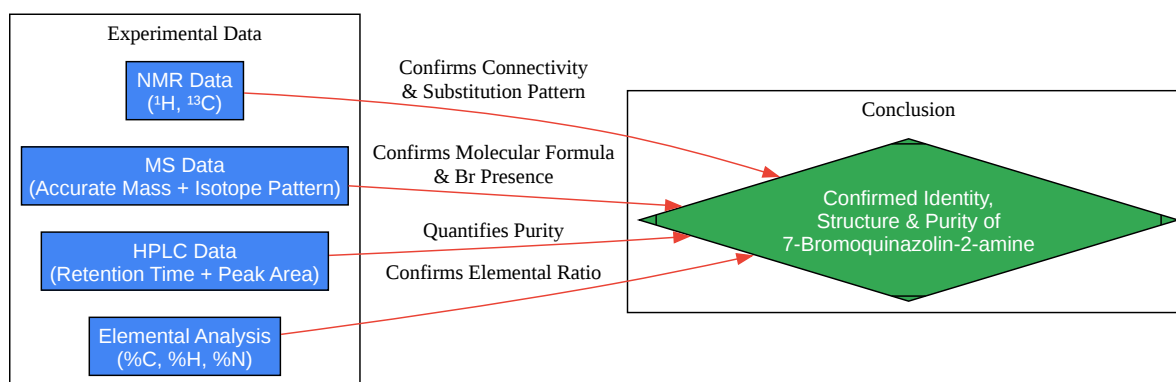
The experimental percentages should match the theoretical values within a $\pm 0.4\%$ margin, which is the standard for acceptance.

Table 4: Theoretical Elemental Composition for $C_8H_6BrN_3$

Element	Theoretical Mass %
Carbon (C)	42.88%
Hydrogen (H)	2.70%
Nitrogen (N)	18.75%
Bromine (Br)	35.66%

Conclusion: A Triad of Confirmation

The structural identity and purity of **7-Bromoquinazolin-2-amine** are established through the integration of orthogonal analytical data.



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Caption: Logical relationship of analytical data for final confirmation.

By following these detailed protocols, researchers and scientists can be highly confident in the quality of their **7-Bromoquinazolin-2-amine** material, ensuring the integrity and reproducibility of their subsequent research and development efforts.

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